

AT-1002 TFA: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: AT-1002 TFA

Cat. No.: B10814246

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Introduction

AT-1002 TFA is a synthetic hexapeptide that acts as a potent modulator of tight junctions, the protein complexes that form a barrier between epithelial cells.[1][2] By reversibly opening these junctions, AT-1002 facilitates the paracellular transport of molecules, making it a valuable tool for drug delivery research and studies of epithelial barrier function.[1][2] This document provides detailed application notes and protocols for the solubilization of **AT-1002 TFA** in both dimethyl sulfoxide (DMSO) and various aqueous solutions to aid researchers in its effective use.

Chemical Properties

AT-1002 TFA is the trifluoroacetate salt of the AT-1002 peptide. The trifluoroacetic acid (TFA) is a common counterion used in peptide synthesis and purification and can influence the compound's solubility and handling characteristics.

Property	Value	Reference
Molecular Formula	C34H54F3N9O9S	[2]
Molecular Weight	821.91 g/mol	[2]
Appearance	White solid	[3]
Purity	Research Grade	[3]
Target	Gap Junction Protein	[2]
Pathway	Cytoskeleton	[2]

Solubility Data

The solubility of **AT-1002 TFA** is a critical factor for its use in in vitro and in vivo experimental models. The following table summarizes the known solubility data in commonly used laboratory solvents. Please note that sonication and gentle warming may be required to achieve complete dissolution.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	33.33	40.55	Ultrasonic assistance is needed.[3]
Water	1	1.22	Ultrasonic assistance is needed.[3]
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	8.33	10.13	Requires ultrasonic and warming to 60°C. [2]
10% DMSO, 90% (20% SBE- β -CD in saline)	≥ 2.5	≥ 3.04	Clear solution.[2]
10% DMSO, 90% corn oil	≥ 2.5	≥ 3.04	Clear solution.[2]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 33.33 mg/mL stock solution of **AT-1002 TFA** in DMSO.

Materials:

- **AT-1002 TFA** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **AT-1002 TFA** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 33.33 mg/mL solution, weigh 33.33 mg of the peptide.
- **Solvent Addition:** Add the calculated volume of DMSO to the microcentrifuge tube. For the example above, add 1 mL of DMSO.
- **Initial Mixing:** Briefly vortex the tube to disperse the powder in the solvent.
- **Sonication:** Place the tube in an ultrasonic water bath. Sonicate the solution until the solid is completely dissolved. This may take several minutes. Visually inspect the solution to ensure no solid particles remain.

- Storage: Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. For storage at -20°C, it is recommended to use the solution within one month. For longer-term storage up to six months, -80°C is recommended.[1]

Protocol 2: Preparation of an Aqueous Working Solution

This protocol outlines the preparation of a 1 mg/mL working solution of **AT-1002 TFA** in water. This solution is suitable for many cell-based assays.

Materials:

- **AT-1002 TFA** (solid)
- Nuclease-free water
- Sterile microcentrifuge tubes or conical tubes
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath
- 0.22 µm sterile syringe filter

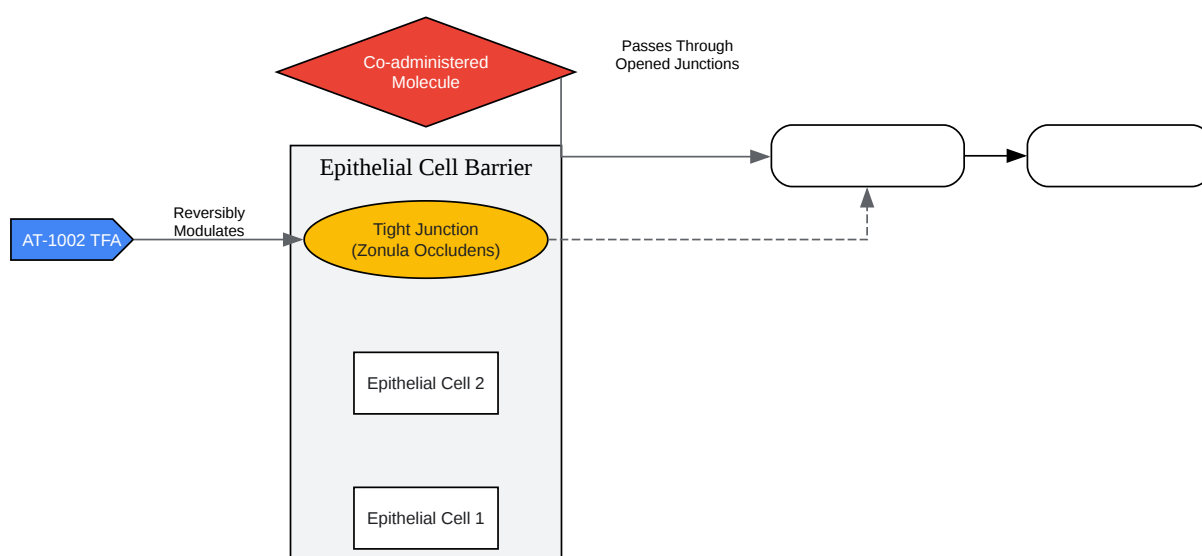
Procedure:

- Weighing: Weigh the required amount of **AT-1002 TFA** powder in a sterile tube. To prepare 1 mL of a 1 mg/mL solution, use 1 mg of the peptide.
- Solvent Addition: Add 1 mL of nuclease-free water to the tube.
- Initial Mixing: Gently vortex the tube.
- Sonication: Sonicate the solution in an ultrasonic water bath until the peptide is fully dissolved.[3]
- Sterilization: Before use in cell culture, sterilize the aqueous solution by passing it through a 0.22 µm syringe filter.[1]

- Use: Use the freshly prepared aqueous solution immediately for experiments.

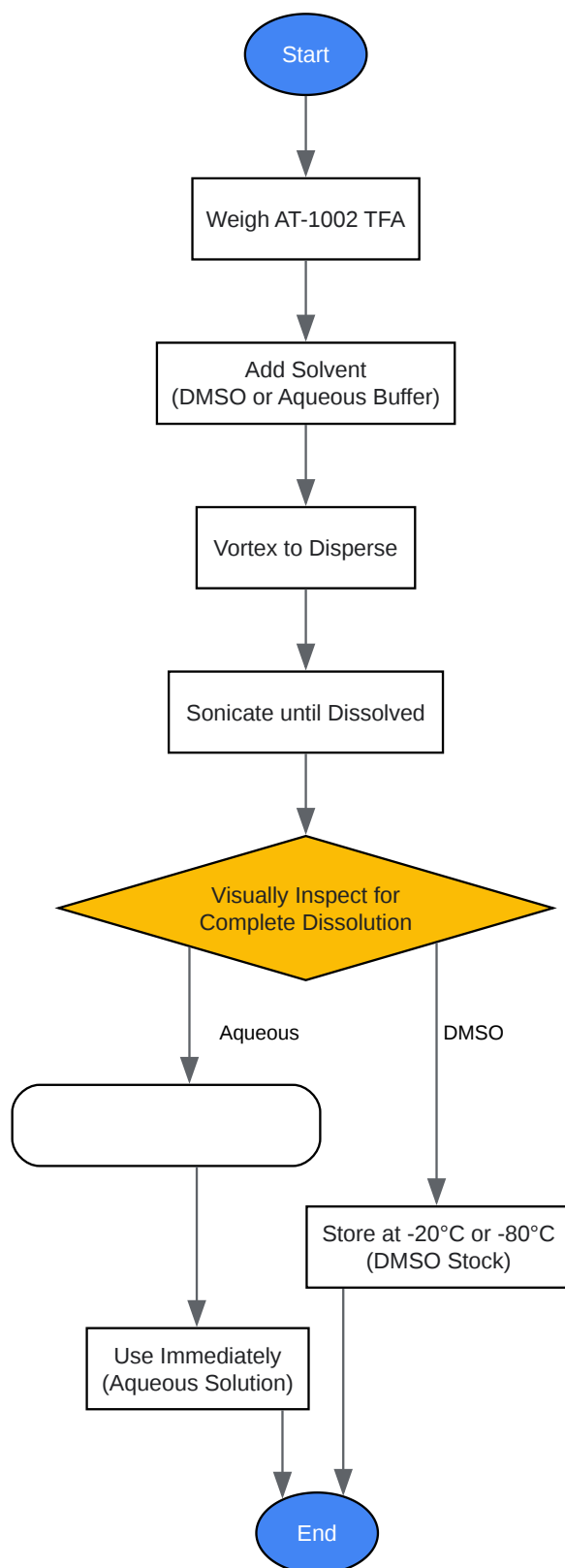
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of AT-1002 and the experimental workflow for its solubilization.



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Caption: Mechanism of **AT-1002 TFA** in enhancing paracellular transport.



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Caption: Experimental workflow for solubilizing **AT-1002 TFA**.

Safety Precautions

AT-1002 TFA is for research use only and has not been approved for human use. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Refer to the Material Safety Data Sheet (MSDS) for complete safety information.

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References

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